trans-4-(Hydroxymethyl)cyclohexanol: A Comprehensive Technical Guide for Research and Development

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Compound of Interest

Compound Name:	*trans-4-(Hydroxymethyl)cyclohexanol*
CAS No.:	*3685-27-6*
Cat. No.:	*B1313425*

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Abstract

This technical guide provides an in-depth examination of **trans-4-(hydroxymethyl)cyclohexanol**, a versatile diol that serves as a critical building block in modern organic synthesis. Its unique structural features—a rigid cyclohexane core functionalized with two hydroxyl groups in a specific trans-stereochemical arrangement—impart valuable properties for applications ranging from pharmaceutical sciences to materials engineering. This document details the compound's core physicochemical properties, presents a validated synthesis protocol, outlines methods for analytical characterization, and explores its utility in drug development. Designed for researchers, scientists, and drug development professionals, this guide synthesizes technical data with practical insights to facilitate its effective application in the laboratory.

Introduction to **trans-4-(Hydroxymethyl)cyclohexanol**

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trans-4-(Hydroxymethyl)cyclohexanol, often abbreviated as t-4-HMCH, is a cycloaliphatic diol distinguished by its 1,4-disubstituted cyclohexane scaffold. The molecule contains both a primary and a secondary hydroxyl group, positioned in a trans configuration relative to each other. This specific spatial arrangement confers a high degree of structural rigidity and predictability, making it an invaluable linker or scaffold in medicinal chemistry.

The compound's amphiphilic nature, combining a non-polar cyclohexane ring with polar hydroxyl functionalities, allows for tunable solubility and reactivity.[1] In the realm of drug development, t-4-HMCH is increasingly employed to connect different molecular fragments, optimize pharmacokinetic properties, and construct complex architectures such as Antibody-Drug Conjugates (ADCs) and Proteolysis-Targeting Chimeras (PROTACs). Its derivatives are also found in the fragrance industry and in the synthesis of liquid crystals.[1] This guide aims to provide a comprehensive technical overview to support and inspire its use in advanced research applications.

Physicochemical and Molecular Properties

A thorough understanding of a compound's fundamental properties is paramount for its successful application. This section details the key molecular identifiers and physicochemical data for t-4-HMCH.

2.1 Molecular Identity and Structure

The molecular identity of t-4-HMCH is defined by its chemical formula, structure, and various registry numbers that ensure unambiguous identification.

- IUPAC Name: (1r,4r)-4-(Hydroxymethyl)cyclohexan-1-ol
- CAS Number: 3685-27-6[2][3]
- Molecular Formula: $C_7H_{14}O_2$[1][2]
- Molecular Weight: 130.18 g/mol [2][4]

The molecular structure, depicted below, highlights the trans relationship between the hydroxyl and hydroxymethyl substituents on the cyclohexane chair conformation.

Caption: Molecular structure of **trans-4-(hydroxymethyl)cyclohexanol**.

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2.2 Core Quantitative Data

The physical and chemical properties of t-4-HMCH are summarized in the table below. This data is essential for planning experiments, including reaction setup, solvent selection, and purification procedures.

Property	Value	Source(s)
Molecular Weight	130.18 g/mol	[2][4][5]
Appearance	White to almost white crystalline solid/powder	[1][6]
Melting Point	~104 °C	[1][6]
Boiling Point	262.0 ± 8.0 °C (Predicted)	[6]
Density	1.066 ± 0.06 g/cm³ (Predicted)	[6]
Solubility	Soluble in methanol.[1][6] Limited water solubility.[1]	[1][6]
pKa	15.05 ± 0.10 (Predicted)	[6]

Synthesis and Purification

3.1 Synthetic Strategy: Reduction of a Dicarboxylic Acid Ester

One of the most reliable and scalable methods for synthesizing t-4-HMCH is the reduction of a commercially available diester, such as dimethyl 1,4-cyclohexanedicarboxylate. The trans isomer of the starting material is often more thermodynamically stable and can be isolated or purchased in high purity.

Causality of Experimental Choice: Lithium aluminum hydride ($LiAlH_4$) is selected as the reducing agent due to its high reactivity, which is necessary to reduce the ester functional groups to their corresponding primary alcohols. Tetrahydrofuran (THF) is an ideal solvent as it is anhydrous, inert to the strong reducing agent, and effectively solvates the reactants. The reaction is initially conducted at 0 °C to control the highly exothermic initial addition of $LiAlH_4$, thereby preventing side reactions and ensuring safety.

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3.2 Detailed Experimental Protocol

This protocol describes a self-validating system for the synthesis and purification of t-4-HMCH.

Step 1: Reaction Setup

- A 1 L three-necked round-bottom flask is equipped with a magnetic stirrer, a pressure-equalizing dropping funnel, and a reflux condenser fitted with a nitrogen inlet.
- The entire apparatus is flame-dried under a stream of dry nitrogen to ensure anhydrous conditions.

Step 2: Reagent Addition

- Lithium aluminum hydride ($LiAlH_4$, ~10 g, ~0.26 mol) is carefully suspended in anhydrous tetrahydrofuran (THF, 300 mL) in the reaction flask.
- The suspension is cooled to 0 °C in an ice-water bath.
- A solution of trans-dimethyl 1,4-cyclohexanedicarboxylate (~25 g, ~0.125 mol) in anhydrous THF (150 mL) is added dropwise via the dropping funnel over 1 hour, maintaining the internal temperature below 10 °C.

Step 3: Reaction and Quenching

- After the addition is complete, the mixture is allowed to warm to room temperature and then heated to reflux for 4 hours to ensure the reaction goes to completion.
- The reaction is cooled back to 0 °C. The excess $LiAlH_4$ is quenched cautiously by the sequential, dropwise addition of water (10 mL), followed by 15% aqueous sodium hydroxide (10 mL), and finally water again (30 mL). This specific sequence (Fieser workup) is designed to produce a granular, easily filterable aluminum salt precipitate.

Step 4: Isolation and Purification

- The resulting white precipitate is removed by vacuum filtration through a pad of Celite, and the filter cake is washed with additional THF (2 x 50 mL).

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- The combined organic filtrates are dried over anhydrous magnesium sulfate ($MgSO_4$), filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The resulting crude white solid is purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) to yield pure **trans-4-(hydroxymethyl)cyclohexanol**.

Caption: Workflow for the synthesis and purification of t-4-HMCH.

Analytical Characterization

To confirm the identity and purity of the synthesized product, a combination of spectroscopic methods is employed.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): Provides information on the electronic environment and connectivity of hydrogen atoms. Expected signals include broad singlets for the two -OH protons, a multiplet for the -CH-OH proton, a doublet for the -CH_2-OH protons, and complex multiplets for the cyclohexane ring protons.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): Shows distinct signals for each unique carbon atom. For t-4-HMCH, three signals are expected for the cyclohexane ring carbons and one for the hydroxymethyl carbon.
- FTIR (Fourier-Transform Infrared) Spectroscopy: Used to identify functional groups. A strong, broad absorption band in the 3600-3200 cm^{-1} region is characteristic of the O-H stretching from the hydroxyl groups, confirming their presence.[1] Aliphatic C-H stretching vibrations are expected in the 2990-2850 cm^{-1} range.[1]
- Mass Spectrometry (MS): Confirms the molecular weight of the compound. Electrospray ionization (ESI) would typically show a peak corresponding to $[M+Na]^+$ or $[M+H]^+$.

Applications in Drug Development

The rigid, well-defined structure of t-4-HMCH makes it a superior linker for connecting two molecular entities where precise spatial orientation is critical for biological activity.

5.1 Role as a Non-Polar, Rigid Linker

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In drug design, particularly for bifunctional molecules like PROTACs, the linker is not merely a spacer but a critical component that dictates the ternary complex formation between the target protein, the E3 ligase, and the molecule.

- Expertise-Driven Insight: The cyclohexane core of t-4-HMCH provides a conformationally restricted linker. Unlike flexible alkyl chains, which can adopt numerous conformations, the t-4-HMCH scaffold holds the attached moieties at a relatively fixed distance and angle. This rigidity can reduce the entropic penalty upon binding and lead to higher-affinity interactions. The trans-1,4-substitution pattern ensures a linear extension, which is often desirable for spanning the distance between two protein binding sites.

Caption: Role of t-4-HMCH as a rigid linker in a bifunctional molecule.

Safety and Handling

trans-4-(Hydroxymethyl)cyclohexanol requires careful handling in a laboratory setting. It is classified as an irritant.

- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[4]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.[7][8] All handling should be performed in a well-ventilated area or a chemical fume hood.[7][8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[7] The compound is hygroscopic and should be protected from moisture.[1] It should be stored under an inert atmosphere to prevent oxidation.[1]
- In case of Accidental Exposure:
  - Skin Contact: Wash off immediately with plenty of soap and water.[8]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing.[7][8]
  - Inhalation: Move the person to fresh air.[7][8]

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Conclusion

trans-4-(Hydroxymethyl)cyclohexanol is more than a simple diol; it is a strategic molecular tool for researchers in organic chemistry and drug discovery. Its defined stereochemistry and rigid framework provide a reliable platform for constructing complex and potent molecules. With a clear understanding of its properties, synthesis, and handling requirements as detailed in this guide, scientists can effectively leverage t-4-HMCH to advance their research objectives, from developing novel therapeutics to engineering new materials.

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